

Unveiling 3,4-Dimethoxyphenyl β -D-glucoside: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Dimethoxyphenyl beta-D-glucoside

Cat. No.: B021142

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3,4-Dimethoxyphenyl β -D-glucoside, a naturally occurring phenolic glycoside. It details the compound's discovery and history, its known natural sources, and methods for its synthesis. The guide presents a compilation of its physicochemical properties and explores its biological activities, with a focus on its potential role in glucose metabolism. Detailed experimental protocols for its synthesis and analysis are provided, along with diagrams of relevant workflows to support further research and development.

Discovery and History

The initial discovery of 3,4-Dimethoxyphenyl β -D-glucoside is rooted in the analysis of natural products. It was first identified as a component purified from the non-sugar fraction of crude black sugar, a product derived from sugar cane (*Saccharum officinarum*)[1]. Early investigations into its biological effects revealed its potential to influence glucose metabolism, specifically its ability to reduce plasma insulin levels without causing a corresponding increase in plasma glucose during glucose tolerance tests[1]. This initial finding suggested a possible mechanism involving the inhibition of glucose absorption from the small intestine[1].

Subsequent research focused on alternative methods for obtaining this compound, leading to the development of a biotechnological synthesis approach. In 1993, a study by Kometani and colleagues demonstrated the successful conversion of 3,4-dimethoxyphenol into 3,4-Dimethoxyphenyl β -D-glucoside using suspension-cultured cells of *Coffea arabica*[1]. This work provided a viable method for producing the glucoside and confirmed its structure through ^1H -NMR spectroscopy and enzymatic hydrolysis[1][2][3].

Physicochemical Properties

A summary of the known physicochemical properties of 3,4-Dimethoxyphenyl β -D-glucoside is presented in Table 1. This data is crucial for its identification, characterization, and formulation in research and potential therapeutic applications.

Table 1: Physicochemical Properties of 3,4-Dimethoxyphenyl β -D-glucoside

Property	Value	Reference
Molecular Formula	$\text{C}_{14}\text{H}_{20}\text{O}_8$	
Molecular Weight	316.31 g/mol	
CAS Number	84812-00-0	
Appearance	White powder	[1]
^{13}C -NMR Spectrum	See Figure 1	[4]

Figure 1: ^{13}C -NMR Spectrum of 3,4-Dimethoxyphenyl β -D-glucoside. This spectrum provides a fingerprint for the carbon skeleton of the molecule, aiding in its structural confirmation.[4]

Synthesis and Experimental Protocols

Two primary approaches for obtaining 3,4-Dimethoxyphenyl β -D-glucoside have been documented: isolation from natural sources and biotechnological synthesis.

Isolation from Natural Sources

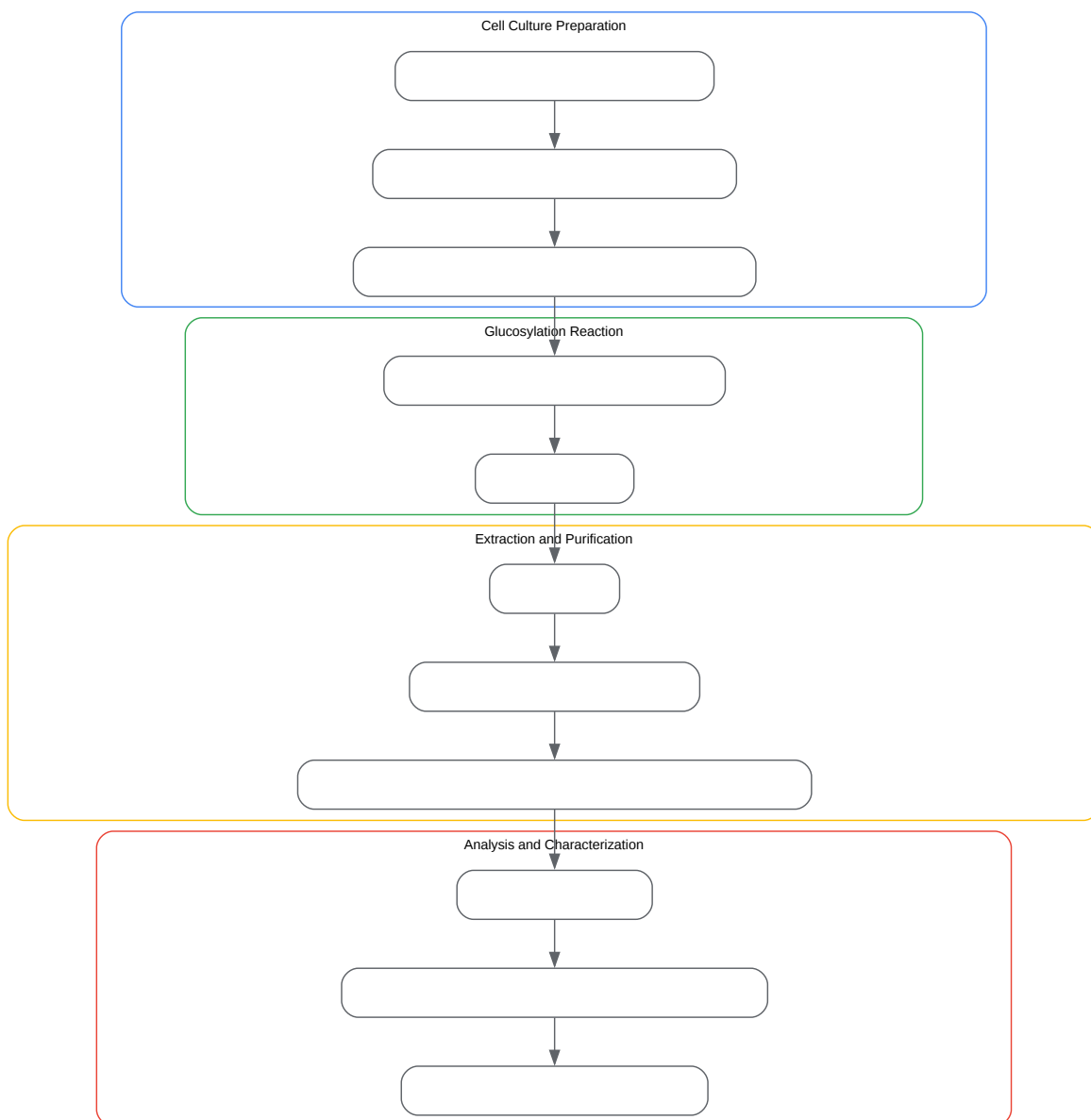
While initially discovered in crude black sugar, the detailed protocol for its extraction and purification from this source is not readily available in recent literature. General methods for

isolating glycosides from plant extracts, however, typically involve solvent extraction followed by chromatographic purification techniques.

Biotechnological Synthesis using *Coffea arabica* Cell Culture

A detailed experimental protocol for the synthesis of 3,4-Dimethoxyphenyl β -D-glucoside using cultured plant cells has been described[1]. This method offers a controlled and potentially scalable approach for producing the compound.

Experimental Workflow:



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Caption: Biotechnological synthesis of 3,4-Dimethoxyphenyl β-D-glucoside.

Methodology Details:

- **Cell Culture:** Suspension cultures of *Coffea arabica* are maintained in a modified Murashige and Skoog's medium. For optimal glucosylation, the medium is supplemented with 5 μM 2,4-dichlorophenoxyacetic acid and 0.5 μM kinetin[1][3].
- **Glucosylation:** 3,4-Dimethoxyphenol is added to the cell culture at a concentration of 1 mM. The culture is then incubated for 96 hours to allow for the conversion to its glucoside[1][3].
- **Extraction and Purification:** The cells are harvested, homogenized, and the glucoside is extracted with methanol. The pure compound is obtained by purification using HPLC on an ODS (octadecylsilane) column[1].
- **Analysis:** The identity of the synthesized product is confirmed by hydrolyzing it with β -glucosidase and quantifying the resulting 3,4-dimethoxyphenol and glucose via HPLC. The structure is further elucidated using ^1H -NMR spectroscopy[1][2][3].

Biological Activity and Potential Applications

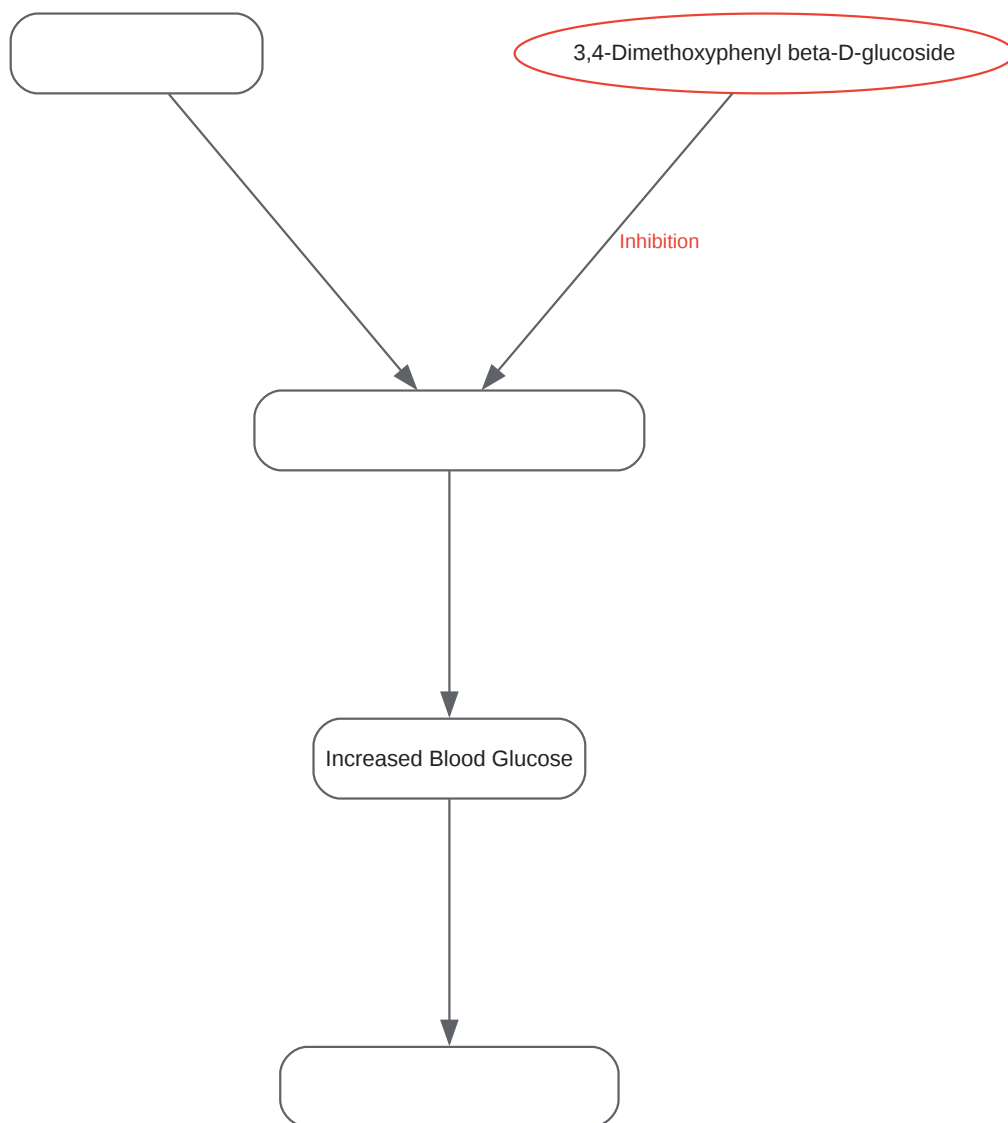
The primary reported biological activity of 3,4-Dimethoxyphenyl β -D-glucoside is its effect on glucose and insulin regulation.

Effect on Plasma Insulin and Glucose Levels

As previously mentioned, early studies indicated that 3,4-Dimethoxyphenyl β -D-glucoside can reduce the level of plasma insulin without elevating plasma glucose during a glucose tolerance test[1]. This suggests a potential role in improving insulin sensitivity or modulating glucose absorption.

Proposed Mechanism of Action:

The observed effects on insulin and glucose levels have led to the hypothesis that 3,4-Dimethoxyphenyl β -D-glucoside may act as an inhibitor of glucose absorption in the small intestine[1]. This mechanism is a target for several existing anti-diabetic therapies.



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Caption: Proposed mechanism of 3,4-Dimethoxyphenyl β -D-glucoside action.

Potential Therapeutic Applications

The ability of 3,4-Dimethoxyphenyl β -D-glucoside to modulate insulin and glucose levels suggests its potential as a lead compound for the development of new therapeutic agents for metabolic disorders, such as type 2 diabetes and insulin resistance. Further research is warranted to fully elucidate its mechanism of action and to evaluate its efficacy and safety in preclinical and clinical settings.

Future Directions

The study of 3,4-Dimethoxyphenyl β -D-glucoside is an emerging field with several avenues for future research. Key areas of investigation include:

- Elucidation of the precise molecular mechanism by which it reduces plasma insulin levels.
- Comprehensive evaluation of its in vivo efficacy in animal models of diabetes and metabolic syndrome.
- Investigation of its potential effects on other signaling pathways related to glucose and lipid metabolism.
- Optimization of its chemical structure to enhance its potency and pharmacokinetic properties.
- Exploration of other natural sources to identify alternative and sustainable supplies of the compound.

This technical guide provides a solid foundation for researchers and drug development professionals interested in exploring the potential of 3,4-Dimethoxyphenyl β -D-glucoside. The information presented herein summarizes the current state of knowledge and highlights the key areas where further investigation is needed to unlock the full therapeutic potential of this intriguing natural product.

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